

BLU2864 solubility and stock solution preparation

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Compound of Interest

Compound Name: BLU2864
Cat. No.: B10857124

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Application Notes and Protocols for BLU-2864

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide detailed information and protocols for the use of BLU-2864, a potent and highly selective ATP-competitive inhibitor of Protein Kinase A catalytic subunit alpha (PRKACA). This document includes data on its solubility, protocols for the preparation of stock and working solutions, and an overview of its mechanism of action within the PKA signaling pathway. The provided information is intended to guide researchers in designing and executing experiments involving BLU-2864.

Chemical Information and Solubility

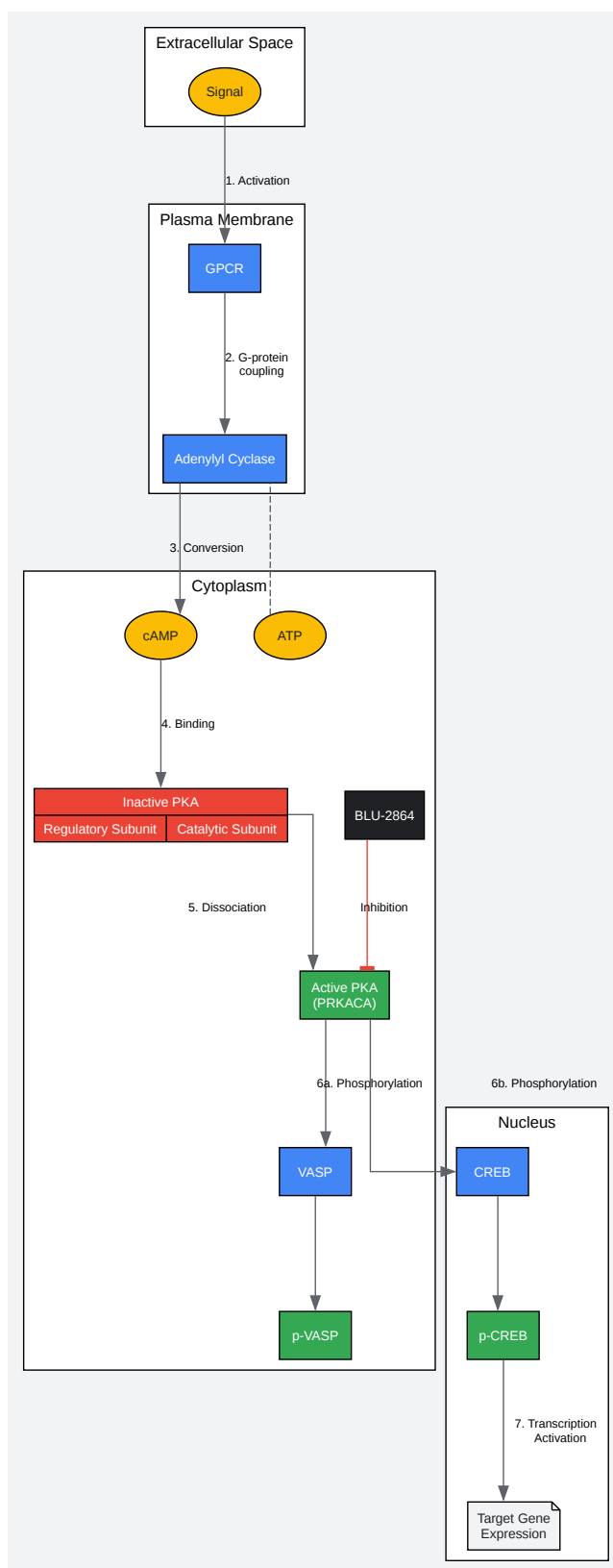
BLU-2864 is a small molecule inhibitor with significant research potential in areas such as cancer and polycystic kidney disease.[1] Proper handling and solubilization are critical for obtaining reliable and reproducible experimental results.

Table 1: BLU-2864 Solubility Data

Solvent	Concentration	Comments
DMSO	100 mg/mL (221.03 mM)	Requires sonication for complete dissolution. Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility. [1]
Aqueous Buffers (Water, PBS)	Insoluble or Sparingly Soluble	Direct dissolution in aqueous buffers is not recommended due to poor solubility.
In Vivo Formulation	2.5 mg/mL	A clear solution can be achieved in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. [1]

Mechanism of Action and Signaling Pathway

BLU-2864 is a highly selective and potent inhibitor of the alpha catalytic subunit of cAMP-dependent protein kinase (PKA), also known as PRKACA, with an IC₅₀ of 0.3 nM.[\[1\]](#) It functions as an ATP-competitive inhibitor. The PKA signaling pathway is a crucial regulator of numerous cellular processes. Its activation is initiated by the binding of cyclic adenosine monophosphate (cAMP) to the regulatory subunits of the PKA holoenzyme, leading to the release and activation of the catalytic subunits. These catalytic subunits then phosphorylate a multitude of downstream substrate proteins on serine and threonine residues, including the transcription factor cAMP response element-binding protein (CREB) and Vasodilator-Stimulated Phosphoprotein (VASP). By inhibiting PRKACA, BLU-2864 effectively blocks these downstream phosphorylation events.



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Figure 1: PKA Signaling Pathway and BLU-2864 Inhibition.

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of BLU-2864 in DMSO.

Materials:

- BLU-2864 powder (Molecular Weight: 452.44 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Calculate the required mass of BLU-2864:
 - For 1 mL of a 10 mM stock solution, the required mass is:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 452.44 \text{ g/mol} \times 1000 \text{ mg/g} = 4.5244 \text{ mg}$
- Weighing:
 - Carefully weigh out the calculated amount of BLU-2864 powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Solubilization:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the BLU-2864 powder.
 - Vortex the tube vigorously for 1-2 minutes to facilitate dissolution.

- If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes.
[1] Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution into an aqueous medium (e.g., cell culture medium or PBS) for use in cell-based assays.

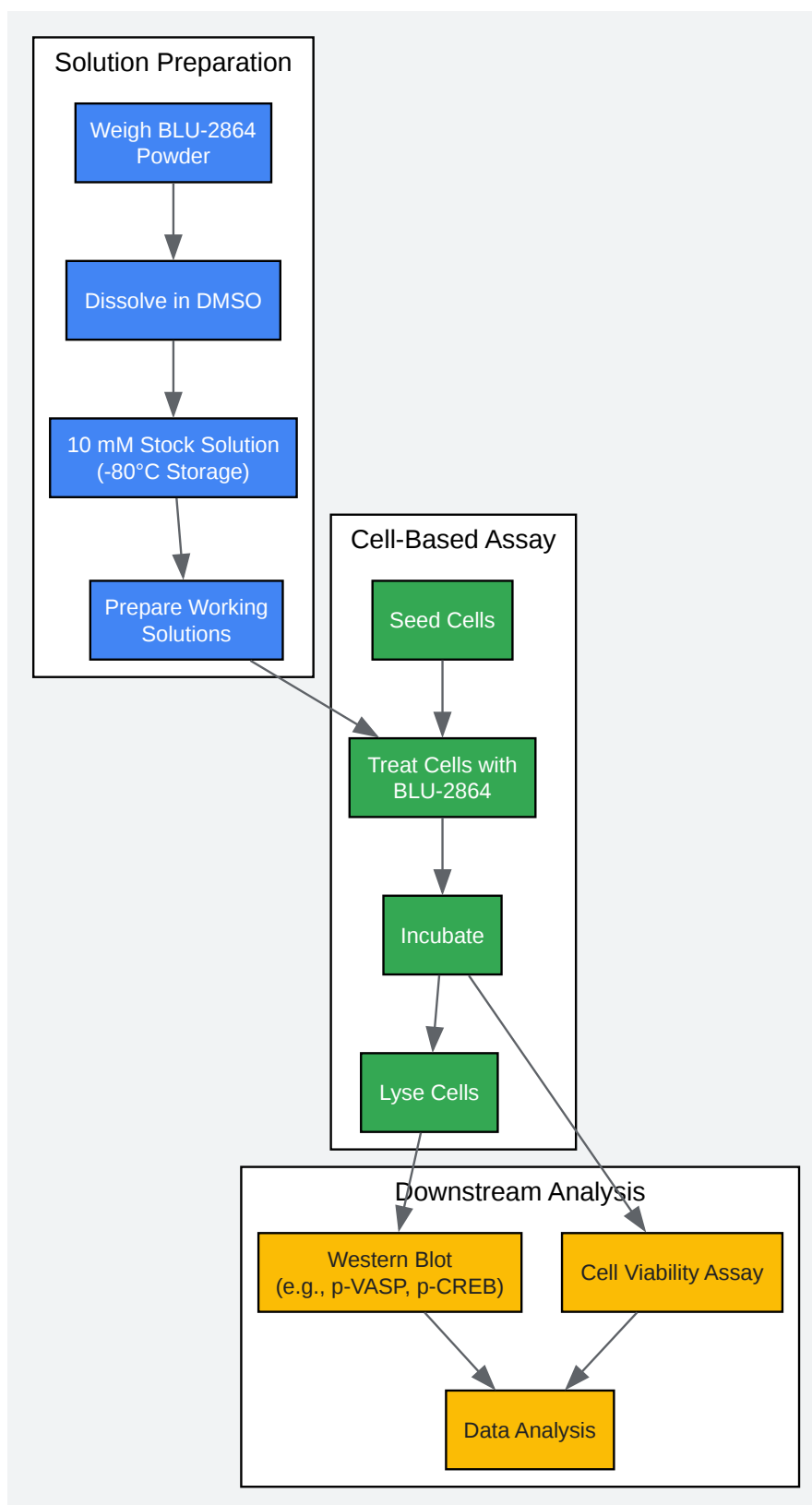
Important Considerations:

- BLU-2864 has poor aqueous solubility. Direct dilution of the DMSO stock into aqueous buffers may lead to precipitation.
- The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.

Procedure:

- Serial Dilution (Recommended):
 - To minimize precipitation, it is recommended to perform a serial dilution.
 - First, dilute the 10 mM DMSO stock solution to an intermediate concentration (e.g., 1 mM or 100 μM) in DMSO.
 - Then, dilute this intermediate stock into the final aqueous medium to achieve the desired working concentration.
- Direct Dilution (for low concentrations):

- For very low final concentrations, a direct dilution may be possible.
- Add the required small volume of the 10 mM DMSO stock solution to a larger volume of pre-warmed cell culture medium and mix immediately and thoroughly.
- Example Dilution (to achieve a 10 μ M final concentration):
 - Add 1 μ L of the 10 mM DMSO stock solution to 999 μ L of cell culture medium. This results in a final DMSO concentration of 0.1%.
- Control:
 - Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without the compound.



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Figure 2: General Workflow for an In Vitro Kinase Inhibition Assay.

Concluding Remarks

BLU-2864 is a valuable research tool for investigating the PKA signaling pathway. Adherence to the solubility and solution preparation guidelines outlined in these notes is essential for the successful application of this compound in experimental settings. Researchers should always perform appropriate vehicle controls and be mindful of the potential for compound precipitation when preparing aqueous working solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
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